

Demethyleneberberine Chloride: A Comparative Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: *Demethyleneberberine chloride*

Cat. No.: *B15620807*

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Demethyleneberberine chloride (DMB), a primary metabolite of berberine, is emerging as a compound of significant interest in the scientific and drug development communities. Possessing a unique mitochondria-targeting antioxidant property, DMB has demonstrated promising therapeutic potential across a spectrum of diseases, including inflammatory conditions, metabolic disorders, cancer, and neurodegenerative diseases. This guide provides an objective comparison of DMB's performance with existing alternatives, supported by experimental data, to aid researchers, scientists, and drug development professionals in evaluating its therapeutic promise.

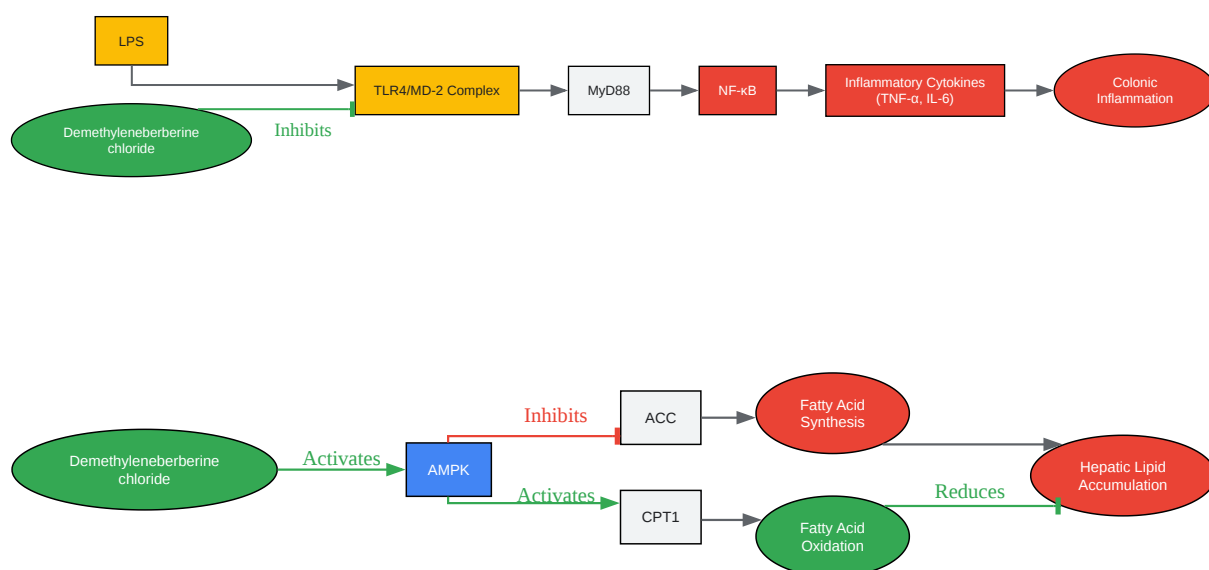
Therapeutic Area: Inflammatory Bowel Disease (Colitis)

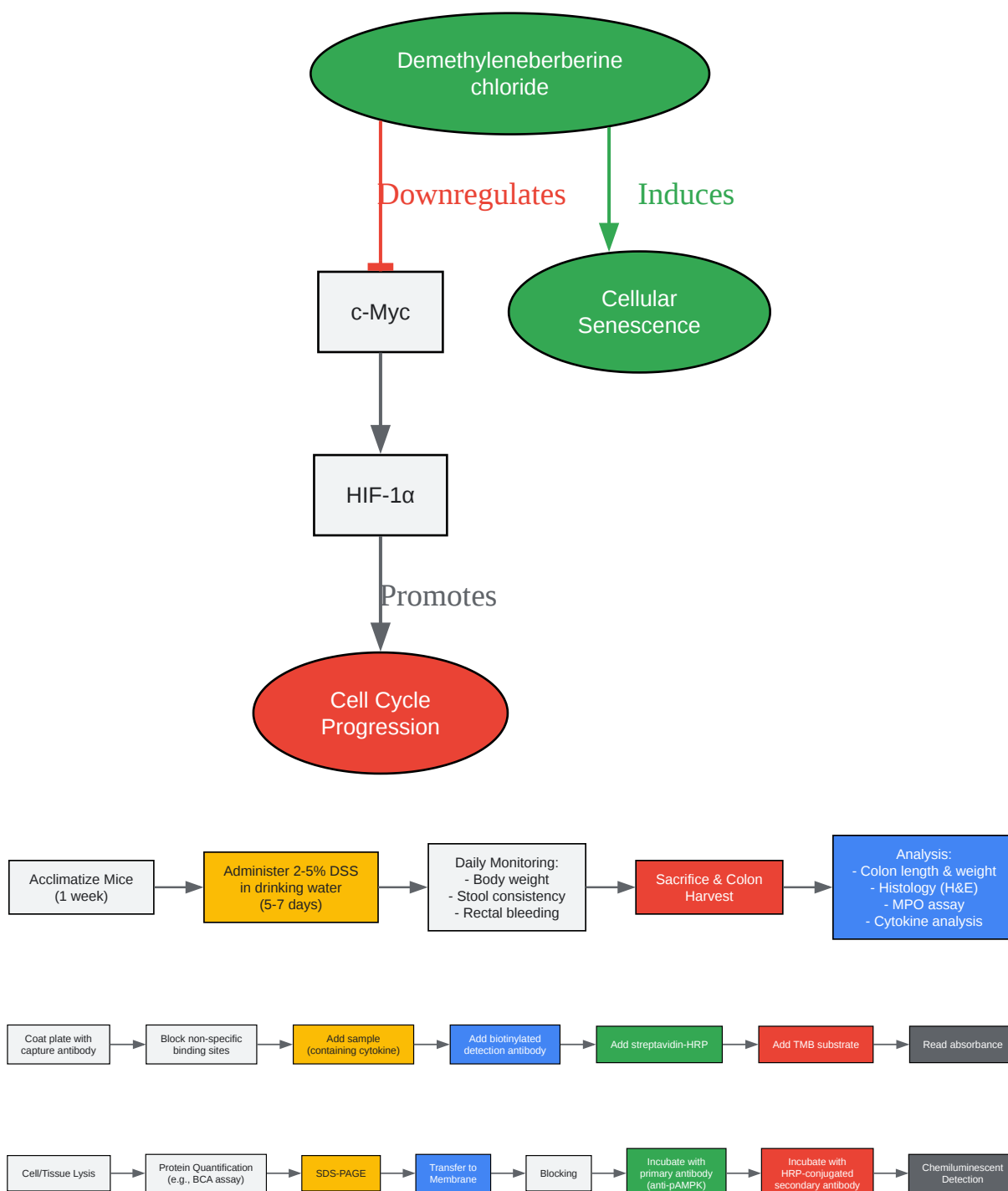
DMB has shown significant efficacy in preclinical models of colitis, primarily through the inhibition of the NF- κ B and TLR4 signaling pathways, which are critical mediators of inflammation.^[1]

Comparative Efficacy Data:

Compound	Animal Model	Dosage	Key Efficacy Endpoint	Result
Demethyleneberberine chloride	DSS-induced colitis (mice)	150 & 300 mg/kg	Reduced Disease Activity Index (DAI)	Significant alleviation of weight loss and diminished myeloperoxidase (MPO) activity[2]
Berberine	DSS-induced colitis (mice)	100 mg/kg	Reduced Disease Activity Index (DAI)	Significant decrease in DAI score and colonic MPO activity[3]
Sulfasalazine	DSS-induced colitis (mice)	200 mg/kg	Reduced Disease Activity Index (DAI)	Significant reduction in DAI score[4]

Signaling Pathway: DMB in Colitis





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References

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- 2. Demethyleneberberine alleviates inflammatory bowel disease in mice through regulating NF- κ B signaling and T-helper cell homeostasis - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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- 4. [azupcriversitestorage01.blob.core.windows.net](https://azupcriversitestorage01.blob.core.windows.net/azupcriversitestorage01.blob.core.windows.net/)
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